

Application Notes: High-Throughput Screening of JNK3 Kinase Activity

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Compound of Interest

Compound Name: JNK3 inhibitor-3

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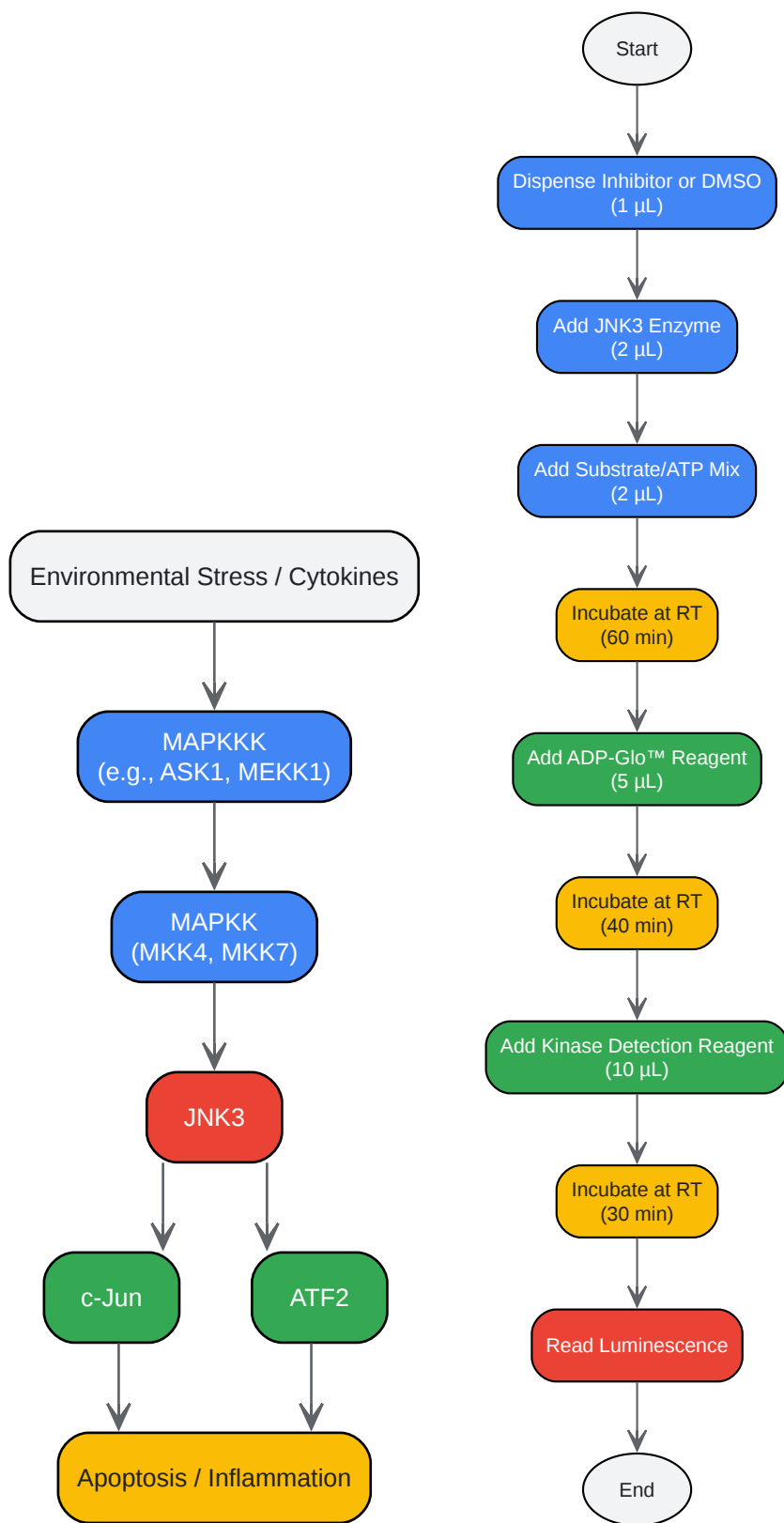
Abstract

This document provides a detailed protocol for a c-Jun N-terminal kinase 3 (JNK3) biochemical assay. JNK3 is a critical member of the mitogen-activated protein kinase (MAPK) family and is predominantly expressed in the brain, heart, and testes.^{[1][2]} Its role in neuronal apoptosis and stress response makes it a significant target for drug discovery in neurodegenerative diseases.^{[3][4]} This application note describes a robust, luminescence-based kinase assay suitable for high-throughput screening (HTS) of potential JNK3 inhibitors. The protocol outlines the necessary reagents, step-by-step instructions, and data analysis procedures. Additionally, it includes a summary of the JNK3 signaling pathway and IC₅₀ values for common JNK3 inhibitors.

JNK3 Signaling Pathway

The JNK signaling cascade is activated by various cellular stresses and inflammatory cytokines. This pathway involves a three-tiered kinase module consisting of a MAP kinase kinase kinase (MAPKKK), a MAP kinase kinase (MAPKK), and a MAP kinase (MAPK), which in this case is JNK3.^[4] Upon activation, JNK3 phosphorylates a range of downstream substrates,

including transcription factors like c-Jun, ATF2, and Elk-1, leading to the regulation of gene expression involved in apoptosis, inflammation, and cellular stress responses.[1][5]



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References

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